

Diethyl (N-methoxy-N-methylcarbamoylmethyl)phosphonate: A Technical Overview of Physical Properties

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Compound of Interest

Compound Name: *Diethyl (N-methoxy-N-methylcarbamoylmethyl)phosphonate*

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This technical guide provides a comprehensive overview of the core physical properties of **Diethyl (N-methoxy-N-methylcarbamoylmethyl)phosphonate**, a versatile organophosphorus compound. This document is intended for researchers, scientists, and professionals in the fields of drug development, synthetic organic chemistry, and materials science. The compound, also known as a Weinreb amide phosphonate, is a valuable reagent, particularly in the Horner-Wadsworth-Emmons (HWE) reaction for the stereoselective synthesis of α,β -unsaturated N-methoxy-N-methylamides.^[1]

Core Physical and Chemical Properties

The physical characteristics of **Diethyl (N-methoxy-N-methylcarbamoylmethyl)phosphonate** are critical for its handling, application in synthetic protocols, and purification. These properties have been collated from various sources and are summarized in the table below.

Property	Value	Source(s)
CAS Number	124931-12-0	[1][2][3]
Molecular Formula	C ₈ H ₁₈ NO ₅ P	[1][2][3]
Molecular Weight	239.21 g/mol	[1][2][3][4]
Appearance	Colorless to almost colorless clear liquid	[2][4]
Boiling Point	90 °C at 17 mmHg 124 °C (at atmospheric pressure)	[1][2][5][6][7]
Density	1.163 g/mL at 25 °C	[2][5][6][7]
Refractive Index (n _D ²⁰)	1.455	[2][5][6][7]
Flash Point	>110 °C (>230 °F)	[1][7]
Purity	≥ 96% (GC) to >97.0%(GC)	[2][4]

Experimental Protocols for Property Determination

The following sections outline generalized, standard laboratory methodologies for determining the key physical properties of liquid compounds such as **Diethyl (N-methoxy-N-methylcarbamoylmethyl)phosphonate**.

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[5] A common and efficient method for its determination on a small scale is using a Thiele tube.

- **Sample Preparation:** A small amount of the liquid is placed into a small test tube (e.g., a fusion tube). A capillary tube, sealed at one end, is then placed inverted into the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer's bulb. This assembly is then inserted into a Thiele tube containing a high-boiling point liquid, such as mineral oil.[3]

- **Heating and Observation:** The side arm of the Thiele tube is gently heated, which allows for uniform heating of the oil bath via convection.[3] As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. The heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tip.
- **Measurement:** The heat source is removed, and the apparatus is allowed to cool. The boiling point is recorded as the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[3]

Density Measurement (Pycnometer Method)

Density is the mass of a substance per unit of volume.[8] For liquids, a pycnometer (a flask with a specific, accurately known volume) provides a precise method for density determination.[9]

- **Mass of Empty Pycnometer:** A clean, dry pycnometer is weighed accurately on an analytical balance.
- **Mass of Pycnometer with Sample:** The pycnometer is filled with the liquid sample. Care is taken to avoid air bubbles. The filled pycnometer is then weighed.
- **Calculation:** The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.[8] Measurements should be conducted at a constant, recorded temperature as density is temperature-dependent.[9]

Refractive Index Measurement (Abbe Refractometer)

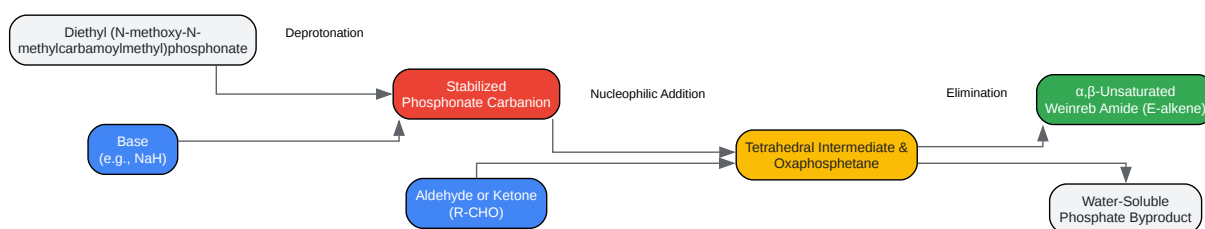
The refractive index measures how much the path of light is bent, or refracted, when entering a material.[6] It is a characteristic property that is dependent on temperature and the wavelength of light used.[6]

- **Instrument Calibration and Cleaning:** The prisms of the Abbe refractometer are first cleaned with a suitable solvent (e.g., acetone or ethanol) and a soft lens tissue.[6][7]
- **Sample Application:** A few drops of the liquid sample are placed on the surface of the lower prism using a pipette. The prisms are then carefully closed to spread the liquid into a thin film.[7]

- **Measurement:** Light is passed through the sample, and the user looks through the eyepiece. The adjustment controls are used to bring a distinct light/dark boundary into the center of the crosshairs.[7] The dispersion may also need to be adjusted to eliminate any color fringes.
- **Reading:** The refractive index value is read directly from the instrument's scale. The temperature should be recorded simultaneously, as refractive index values are standardized at a specific temperature, typically 20°C.[6]

Application in Horner-Wadsworth-Emmons Reaction

Diethyl (N-methoxy-N-methylcarbamoylmethyl)phosphonate is a key reagent in the Horner-Wadsworth-Emmons (HWE) reaction. This reaction is a widely used method in organic synthesis for creating carbon-carbon double bonds, typically with a high degree of E-stereoselectivity.[1] The phosphonate is first deprotonated by a base to form a stabilized carbanion, which then reacts with an aldehyde or ketone. The resulting intermediate eliminates a water-soluble phosphate byproduct to form the alkene.[1]



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Caption: General workflow of the Horner-Wadsworth-Emmons (HWE) reaction.

This technical guide serves as a foundational resource for understanding the key physical properties of **Diethyl (N-methoxy-N-methylcarbamoylmethyl)phosphonate**. The data and protocols provided are intended to support its safe and effective use in research and development applications.

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